

Essential Safety and Logistical Information for Handling AK 295

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Compound of Interest

Compound Name: AK 295

Cat. No.: B1664479

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Disclaimer: A specific Safety Data Sheet (SDS) for **AK 295** (CAS: 160399-35-9), a calpain inhibitor, was not publicly available at the time of this document's creation. The following guidance is based on general laboratory safety protocols for handling research chemicals with unknown toxicological properties. Researchers, scientists, and drug development professionals must exercise extreme caution and consult with their institution's Environmental Health and Safety (EHS) department before handling this compound. The information provided here is intended as a supplementary resource and does not replace a formal risk assessment.

Immediate Safety and Hazard Information

AK 295 is a selective calpain inhibitor used for research purposes. As with any chemical of unknown toxicity, it should be handled as if it were hazardous. Potential routes of exposure include inhalation, ingestion, and skin or eye contact. The health effects of acute or chronic exposure have not been well-documented.

General Precautions:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid the generation of dust or aerosols.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

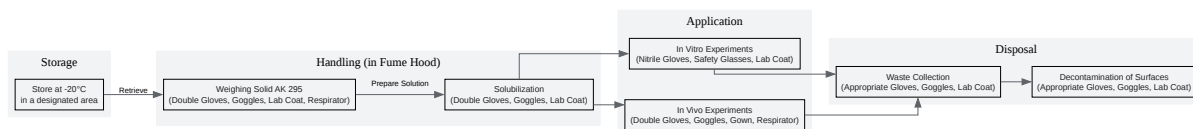
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling compounds of unknown toxicity. The following table summarizes the recommended PPE for various stages of handling **AK 295**.

Activity	Gloves	Eye Protection	Lab Coat	Respiratory Protection
Weighing/Aliquoting (Solid)	Double-gloving (e.g., nitrile)	Safety glasses with side shields or goggles	Standard lab coat	N95 or higher-rated respirator
Solution Preparation	Double-gloving (e.g., nitrile)	Chemical splash goggles	Chemical-resistant lab coat	Recommended if not in a fume hood
Cell Culture/In Vitro Use	Nitrile gloves	Safety glasses	Standard lab coat	Not generally required in a biosafety cabinet
Animal Handling (In Vivo)	Double-gloving (e.g., nitrile)	Safety glasses and face shield	Disposable gown over lab coat	N95 or higher-rated respirator
Waste Disposal	Heavy-duty nitrile or butyl rubber gloves	Chemical splash goggles	Chemical-resistant lab coat	As required by waste stream

Experimental Workflow and PPE Plan

The following diagram illustrates the recommended workflow for handling **AK 295**, emphasizing the appropriate PPE at each stage.



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